

Essential Safety and Operational Guide for 3-MERCAPTO-3-METHYL-1-HEXANOL

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Compound of Interest

Compound Name: 3-MERCAPTO-3-METHYL-1-
HEXANOL

Cat. No.: B149205

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This guide provides immediate, essential safety and logistical information for handling **3-MERCAPTO-3-METHYL-1-HEXANOL** in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of all personnel and minimizing environmental impact.

Personal Protective Equipment (PPE)

When handling **3-MERCAPTO-3-METHYL-1-HEXANOL**, the following personal protective equipment is mandatory to prevent exposure.[\[1\]](#)

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA. [1]
Hand Protection	Wear compatible chemical-resistant gloves. [1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator. [1]
Body Protection	Wear appropriate protective clothing and chemical-resistant gloves to prevent skin exposure. [1]

Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidental exposure.

Handling:

- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
- Do not ingest or inhale the substance.[\[1\]](#)
- Prevent prolonged or repeated exposure.[\[1\]](#)
- Ensure adequate ventilation, such as working in a chemical fume hood.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

Storage:

- Keep the container tightly closed when not in use.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[4\]](#)

Emergency Procedures

In the event of an exposure or spill, follow these first-aid and emergency measures.

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, administer artificial respiration and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention.[\[1\]](#)[\[2\]](#)

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Consult an ophthalmologist.[1][2]
- If Swallowed: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[2]

Spill Management:

- Ensure adequate ventilation and evacuate personnel to a safe area.[2]
- Use personal protective equipment during cleanup.[2]
- For small spills, absorb with an inert material such as sand or vermiculite.[4][5]
- Collect the absorbed material into a suitable, closed container for disposal.[2][4]
- Prevent the spill from entering drains or waterways.[1][2]

Disposal Plan

All waste containing **3-MERCAPTO-3-METHYL-1-HEXANOL** must be treated as hazardous waste.

Waste Collection:

- Liquid Waste: Collect all unused or waste **3-MERCAPTO-3-METHYL-1-HEXANOL** in a designated, properly labeled, and sealed container.[5]
- Solid Waste: Contaminated materials such as gloves, absorbent pads, and pipette tips must be collected in a separate, clearly labeled container for solid hazardous waste.[5]

Disposal Method:

- The primary recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Alternatively, dispose of the waste through a licensed hazardous waste disposal company.[5]

- Do not dispose of this chemical down the drain.[\[5\]](#)

Quantitative Data

The following table summarizes key quantitative information for **3-MERCAPTO-3-METHYL-1-HEXANOL**.

Property	Value
Molecular Formula	C7H16OS
Molecular Weight	148.27 g/mol [6]
Boiling Point	220.55 °C @ 760.00 mm Hg (estimated) [7]
Flash Point	189.00 °F / 87.20 °C (estimated) [7]
Vapor Pressure	0.023000 mmHg @ 25.00 °C (estimated) [7]
Water Solubility	1133 mg/L @ 25 °C (estimated) [7]

Safe Handling Workflow

The following diagram illustrates the standard operational workflow for handling **3-MERCAPTO-3-METHYL-1-HEXANOL** in a laboratory setting.



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Caption: Workflow for the safe handling of **3-MERCAPTO-3-METHYL-1-HEXANOL**.

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